

Endogenous Synthesis of Acetyl-L-Carnitine: A Technical Whitepaper

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Compound of Interest

Compound Name:	Acetylcaranine
Cat. No.:	B084039

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Abstract

Acetyl-L-carnitine (ALCAR) is a pivotal molecule in cellular energy metabolism, acting as a carrier for acetyl groups across mitochondrial membranes and serving as a buffer for the acetyl-CoA pool. Its endogenous synthesis is a critical, reversible reaction catalyzed by the enzyme Carnitine Acetyltransferase (CrAT). This document provides an in-depth examination of the ALCAR synthesis pathway, detailing the enzymatic mechanism, subcellular localization, substrate origins, and regulatory controls. Furthermore, it presents quantitative data, detailed experimental protocols for the measurement of enzyme activity and metabolite quantification, and visual diagrams of the core biochemical processes to serve as a comprehensive resource for researchers and drug development professionals.

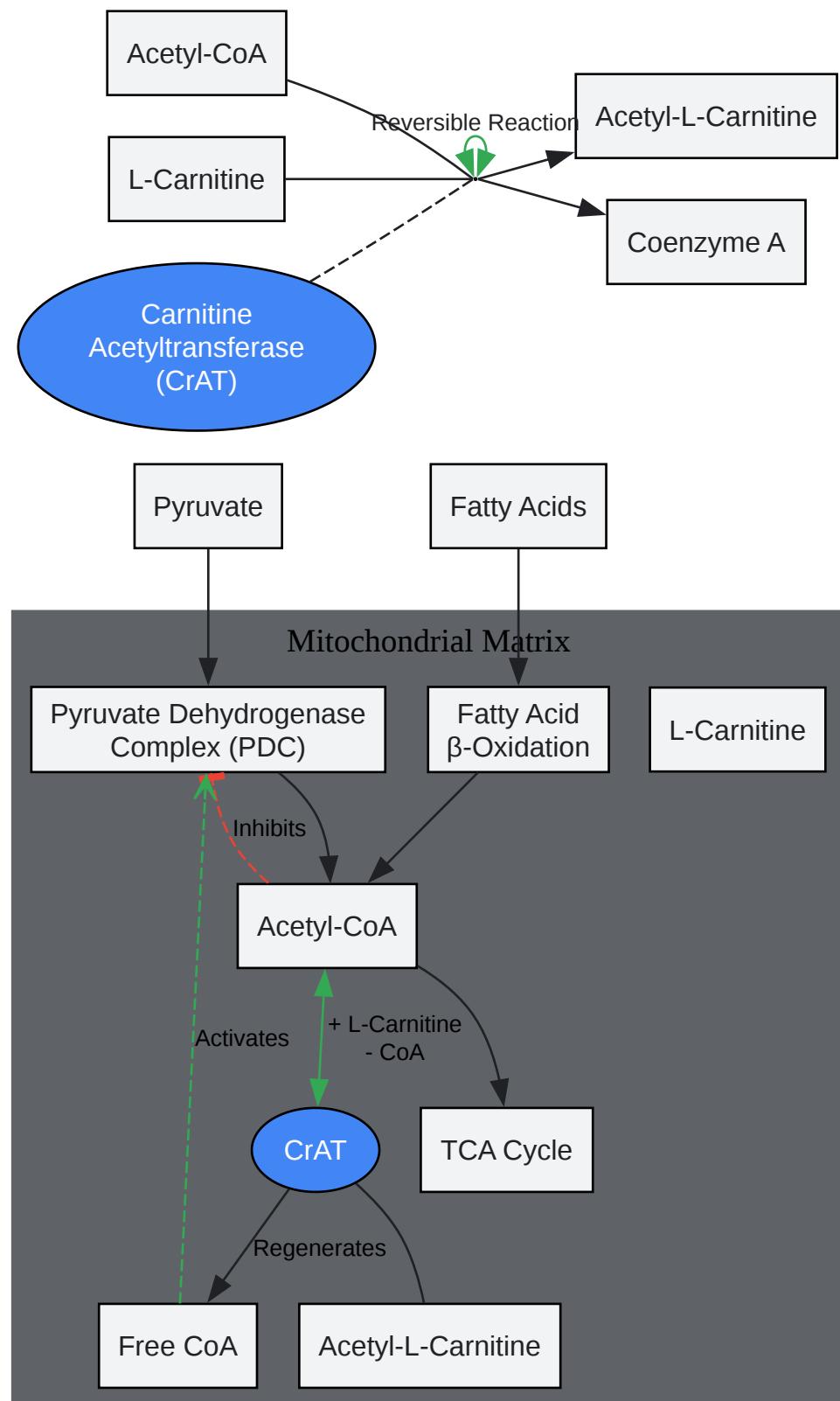
The Core Synthesis Reaction

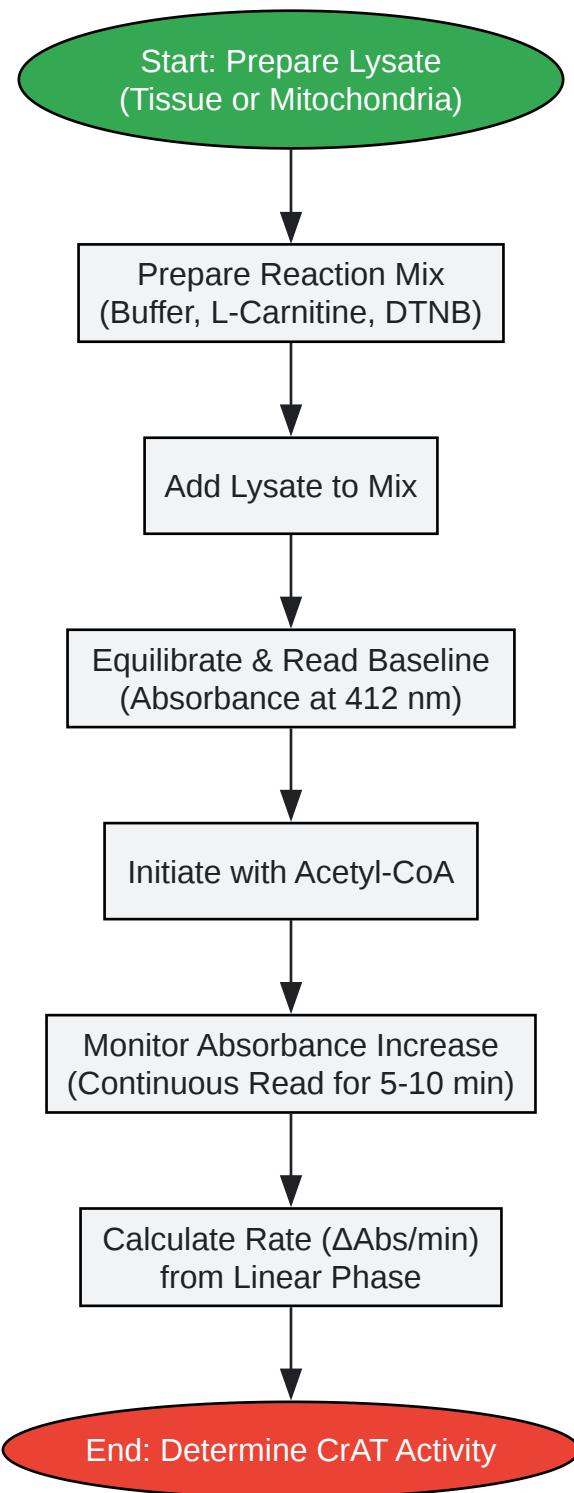
The endogenous synthesis of acetyl-L-carnitine is a single, reversible transesterification reaction. The enzyme Carnitine Acetyltransferase (CrAT), also known as Carnitine O-acetyltransferase (CAT), catalyzes the transfer of an acetyl group from acetyl-coenzyme A (acetyl-CoA) to L-carnitine.^{[1][2]} This reaction yields acetyl-L-carnitine and a free coenzyme A (CoA) molecule.^[3]

Reaction: Acetyl-CoA + L-Carnitine \rightleftharpoons Acetyl-L-Carnitine + CoA^{[2][3]}

This equilibrium is fundamental for cellular bioenergetics, playing a crucial role in metabolic flexibility by linking glycolysis and fatty acid oxidation.^[4] The reaction's direction is largely

dictated by the relative concentrations of the substrates and products, particularly the acetyl-CoA to free CoA ratio.[5][6]





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